

The Discovery and Development of Cashmeran: A Technical Guide

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Compound of Interest

Compound Name: Cashmeran

Cat. No.: B120643

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Introduction: **Cashmeran®**, with the chemical name 6,7-dihydro-1,1,2,3,3-pentamethyl-4(5H)-indanone (DPMI), is a highly influential synthetic aroma molecule developed and trademarked by International Flavors & Fragrances (IFF). Since its discovery, it has become a cornerstone in modern perfumery, valued for its exceptionally complex and multifaceted olfactory profile. This technical guide provides an in-depth overview of the history, synthesis, physicochemical properties, and mechanism of action of **Cashmeran**, tailored for researchers and professionals in the fields of chemistry and fragrance science.

Discovery and History

Cashmeran was discovered in the late 1960s and early 1970s by chemist John B. Hall at International Flavors & Fragrances (IFF). The invention was part of a broader research initiative aimed at developing cost-effective and sustainable synthetic alternatives to natural and potentially problematic fragrance materials, such as animal-derived musks and certain nitro-musks. The molecule emerged from research into the oxidation of pentamethylindane hydrocarbons. Its unique scent, a complex blend of warm, musky, and woody notes with spicy, powdery, and amber facets, was immediately recognized for its potential to add depth, warmth, and sensuality to a wide range of fragrance compositions. Often referred to as "cashmere woods" in fragrance marketing, its name evokes the soft, luxurious texture of cashmere fabric.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties

Cashmeran is an alicyclic ketone with a distinct molecular structure that contributes to its unique odor and performance characteristics. Its key properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	1,1,2,3,3-Pentamethyl-1,2,3,5,6,7-hexahydro-4H-inden-4-one	[2] [5]
Synonyms	DPMI, Musk Indanone	[2] [6] [7]
CAS Number	33704-61-9	[6] [8]
Molecular Formula	C ₁₄ H ₂₂ O	[2] [5] [7]
Molecular Weight	206.32 g/mol	[9] [10]
Physical Form	White to pale yellow solid at room temperature	[6] [7] [11]
Melting Point	27 °C (80.6 °F)	[9] [10] [11]
Boiling Point	~256-286 °C (decomposes > 220 °C)	[7] [10] [12]
Vapor Pressure	0.0093 mmHg @ 23°C (1 Pa @ 25°C)	[5] [8] [11]
Water Solubility	49.1 mg/L @ 20 °C	[7] [11]
Log K _{ow} (Octanol-Water)	4.2	[10] [11]
Soil Adsorption (Log K _{oc})	2.3	[11] [13]

Synthesis and Development

The industrial synthesis of **Cashmeran** is a multi-step process that has evolved to improve efficiency and environmental safety. The primary route involves the catalytic hydrogenation of an aromatic precursor followed by selective oxidation.

Experimental Protocol: Representative Synthesis

The following protocol describes a representative two-step synthesis based on public patent literature.

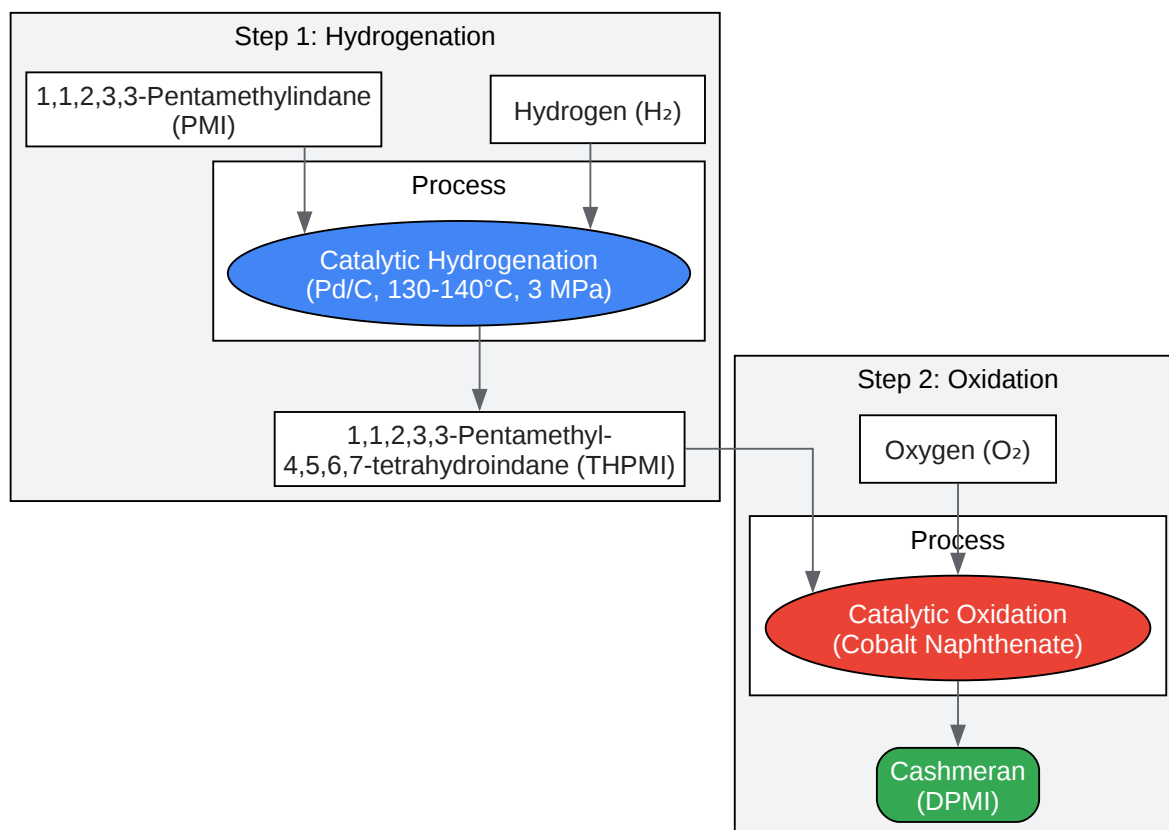
Step 1: Catalytic Hydrogenation of 1,1,2,3,3-Pentamethylindane (PMI)

- Apparatus: A high-pressure hydrogenation reactor equipped with a stirrer, heating mantle, and gas inlets/outlets.
- Materials:
 - 1,1,2,3,3-Pentamethylindane (PMI) (starting material)
 - Palladium on carbon (Pd/C) catalyst (e.g., 5% Pd)
 - Nitrogen gas (for inerting)
 - Hydrogen gas
- Procedure:
 - Charge the reactor with 1,1,2,3,3-Pentamethylindane and the Pd/C catalyst (e.g., 1% by weight of PMI).[\[14\]](#)
 - Seal the reactor and purge the system with nitrogen gas three times to remove air.
 - Purge the reactor with hydrogen gas three times to remove nitrogen.
 - Pressurize the reactor with hydrogen to approximately 2 MPa and heat to 130-140°C.[\[14\]](#)
 - Increase the hydrogen pressure to 3 MPa and maintain this pressure and temperature for 14-16 hours with continuous stirring.[\[14\]](#)
 - After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen.
 - Filter the reaction mixture to remove the catalyst. The resulting product is primarily 1,1,2,3,3-pentamethyl-4,5,6,7-tetrahydroindane (THPMI).

Step 2: Oxidation of THPMI to **Cashmeran**

- Apparatus: A reaction vessel equipped with a stirrer, thermometer, gas inlet (sparger), and reflux condenser.
- Materials:
 - 1,1,2,3,3-pentamethyl-4,5,6,7-tetrahydroindane (THPMI) from Step 1
 - Cobalt (II) naphthenate (catalyst)
 - Oxygen or an Oxygen/Air mixture
- Procedure:
 - Charge the reaction vessel with the THPMI product from the previous step.
 - Add a catalytic amount of cobalt (II) naphthenate.[\[6\]](#)[\[12\]](#)[\[15\]](#)
 - Heat the mixture while bubbling oxygen or an oxygen/air mix through the liquid via a sparger. The reaction is typically performed under mild conditions.
 - Monitor the reaction progress using techniques like Gas Chromatography (GC) until the desired conversion of THPMI is achieved.
 - Upon completion, the crude product is purified, typically via vacuum distillation, to yield high-purity **Cashmeran**.

Synthesis Workflow Diagram



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A simplified workflow for the industrial synthesis of **Cashmeran**.

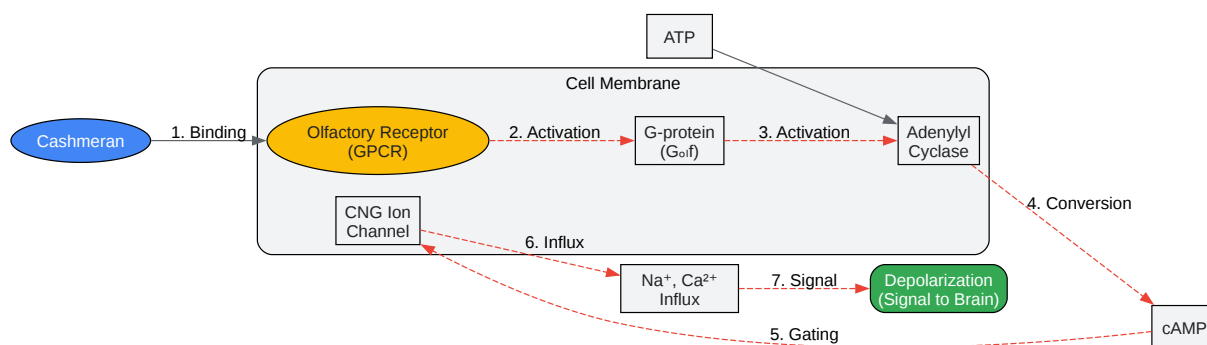
Olfactory Profile and Mechanism of Action

Cashmeran's scent is renowned for its complexity, lacking a single dominant note. It is described as diffusive, spicy, and musky, with a powdery, velvety nuance.^{[5][8]} It also possesses woody, ambery, and even subtle fruity and pine-like facets.^{[1][5]} This multifaceted character allows it to act as a powerful modifier in fragrance compositions, enhancing floral notes and providing a warm, sensual foundation.

The perception of odorants like **Cashmeran** begins with their interaction with Olfactory Receptors (ORs) in the nasal epithelium. While the specific receptor(s) for **Cashmeran** have not been definitively identified, the general mechanism of olfactory signal transduction is well-understood. Research has identified specific receptors for various classes of musks, such as OR5AN1 for macrocyclic musks and OR5A2 for polycyclic musks.[1][2][16] As **Cashmeran** is structurally related to polycyclic musks, it may interact with similar receptors.

The signal transduction cascade is initiated when an odorant molecule binds to its G-protein coupled receptor (GPCR). This event triggers a conformational change in the receptor, leading to the activation of a specialized G-protein, G_{olf} .

Olfactory Signaling Pathway Diagram



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The general olfactory signal transduction pathway.

This G-protein then activates adenylyl cyclase, an enzyme that converts ATP into cyclic adenosine monophosphate (cAMP).[6][9] The resulting increase in intracellular cAMP concentration opens cyclic nucleotide-gated (CNG) ion channels, allowing an influx of sodium (Na^+) and calcium (Ca^{2+}) ions.[6][17] This influx depolarizes the olfactory receptor neuron,

generating an electrical signal that is transmitted to the olfactory bulb in the brain, where it is processed as a specific scent.[6]

Application and Performance

Cashmeran is a highly versatile and substantive molecule used across a wide array of product categories, from fine fragrances to functional products like detergents and fabric conditioners. Its stability and performance characteristics are summarized below.

Product Category	Performance in Product	Stability in Base
Fine Fragrance	Excellent	Excellent
Acid Cleaner	Good	Good
Liquid Detergent	Good	Very Good
Powder Detergent	Good	Very Good
Fabric Conditioner	Very Good	Very Good
AP Deo	Good	Good

(Source: IFF Data[5])

Its typical use level ranges from trace amounts to around 2%, though higher concentrations have been used in iconic fragrances to achieve novel effects.[1][8] Its substantivity on a smelling blotter is approximately 48 hours.[5][8]

Conclusion

Cashmeran stands as a landmark achievement in the field of synthetic fragrance chemistry. Its discovery by John B. Hall at IFF provided perfumers with a novel and exceptionally versatile molecule that bridges the gap between woody, musky, and ambery notes. Through an optimized synthesis process involving hydrogenation and catalytic oxidation, **Cashmeran** is produced efficiently for widespread use. Its complex character, combined with excellent performance and stability, has solidified its role as an indispensable component in the modern perfumer's palette, shaping the olfactory landscape of countless consumer products.

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